

In-Depth Technical Safety Guide: 3-Fluoro-2-methylphenylboronic Acid

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Compound of Interest

Compound Name: 3-Fluoro-2-methylphenylboronic acid

CAS No.: 163517-61-1

Cat. No.: B060873

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-Fluoro-2-methylphenylboronic acid** (CAS No. 163517-61-1). The information is intended to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Chemical and Physical Properties

3-Fluoro-2-methylphenylboronic acid is a substituted phenylboronic acid derivative. Boronic acids are notable for their utility in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions, and for their potential applications in medicinal chemistry. The physical and chemical properties of this compound are summarized below.

Property	Value	Source
Molecular Formula	C7H8BFO2	PubChem[1]
Molecular Weight	153.95 g/mol	PubChem[1]
Appearance	White to off-white powder or crystals	TCI[2]
Melting Point	142-144 °C	Echemi[3]
Boiling Point (Predicted)	286.8 ± 50.0 °C	Echemi[3]
Density (Predicted)	1.20 ± 0.1 g/cm ³	Echemi[3]
pKa (Predicted)	7.57 ± 0.58	Echemi[3]

Hazard Identification and Classification

3-Fluoro-2-methylphenylboronic acid is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to skin and eye irritation, with a potential for respiratory irritation.

GHS Classification

Hazard Class	Category	GHS Hazard Statement	Source
Skin Corrosion/Irritation	2	H315: Causes skin irritation	PubChem[1], Echemi[3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	PubChem[1], Echemi[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	PubChem[1]

Hazard and Precautionary Statements

Code	Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/eye protection/face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

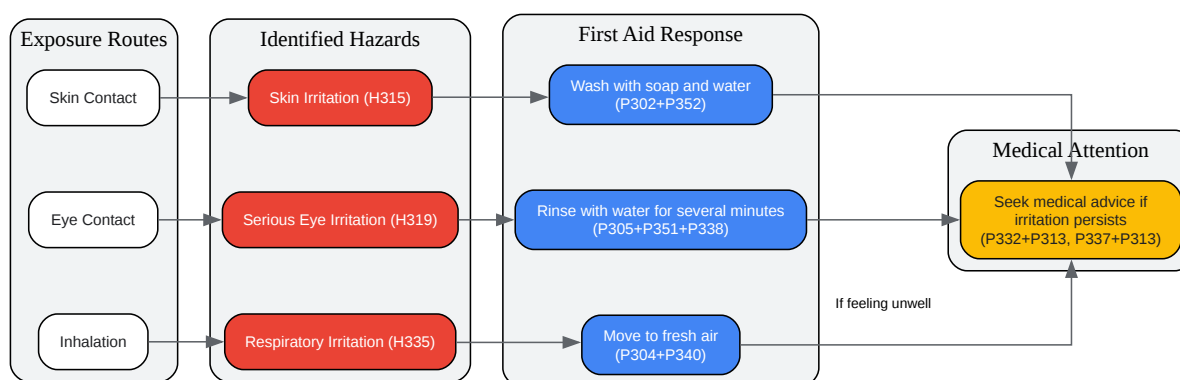
P501

Dispose of contents/container to an approved waste disposal plant.

Data compiled from PubChem and other chemical supplier safety data sheets.

Toxicological Information

Detailed toxicological studies for **3-Fluoro-2-methylphenylboronic acid** are not readily available in the public domain. However, data from analogous compounds can provide some insight. For the parent compound, phenylboronic acid, the oral LD50 in rats is 740 mg/kg, indicating moderate acute toxicity if swallowed.[2][4][5][6] Most boronic acids are reported to have low toxicity.[7] The primary health concerns for **3-Fluoro-2-methylphenylboronic acid**, as indicated by its GHS classification, are its irritant properties.



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Caption: Logical workflow for hazard identification and first aid response.

Experimental Protocols

Given the classification of this compound as a skin irritant, a relevant experimental protocol is the in vitro skin irritation test. The following is a generalized methodology based on the OECD Test Guideline 439.^{[1][8][9]}

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (Based on OECD 439)

Objective: To identify substances that have the potential to cause skin irritation. This is determined by measuring the cytotoxicity of the test substance on a reconstructed human epidermis model.

Materials:

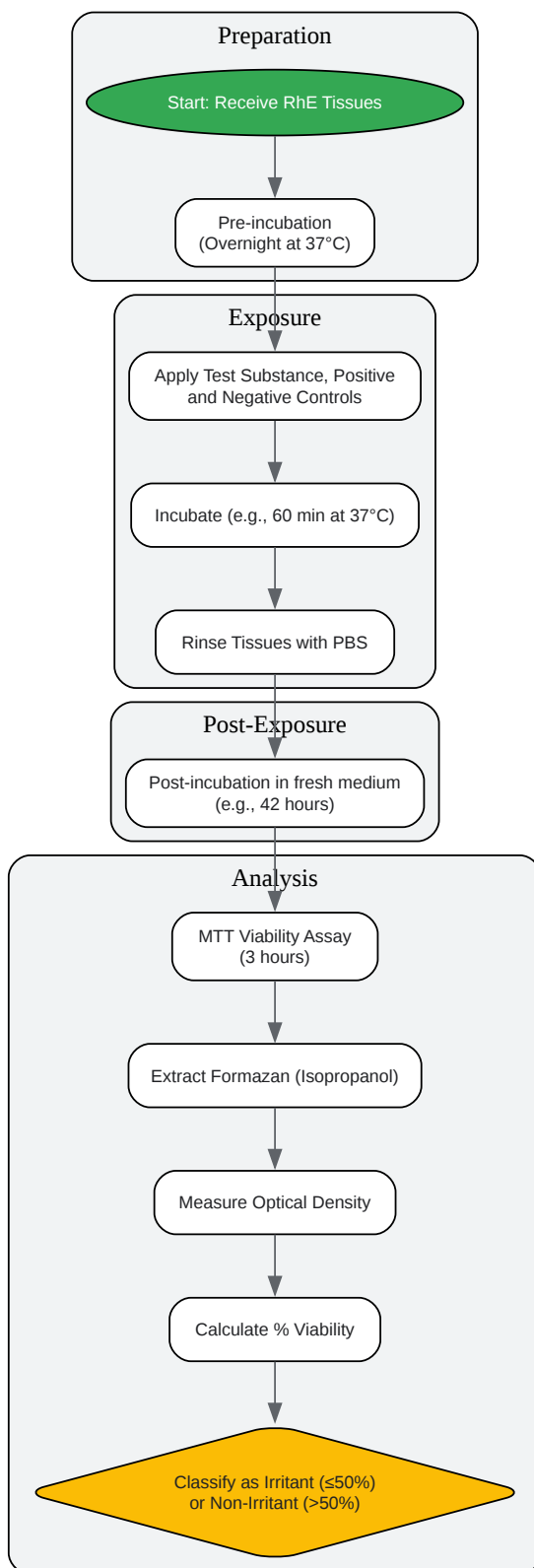
- Reconstructed Human Epidermis (RhE) tissue models (e.g., EpiDerm™, epiCS®, SkinEthic™ RHE).^{[3][9]}
- Assay medium appropriate for the RhE model.
- Test substance: **3-Fluoro-2-methylphenylboronic acid**.
- Negative control: Phosphate-buffered saline (PBS) or water.^[10]
- Positive control: 5% aqueous solution of Sodium Dodecyl Sulfate (SDS).^[10]
- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) at 0.5-1 mg/mL.^{[11][12]}
- Isopropanol or other suitable solvent to extract formazan.
- Multi-well plates (e.g., 6-well, 24-well).
- Sterile swabs and forceps.
- Spectrophotometer (plate reader).

Procedure:

- Pre-incubation: Upon receipt, the RhE tissues are pre-incubated in the provided assay medium for a specified period (e.g., overnight) at 37°C and 5% CO₂ to allow them to equilibrate.[\[10\]](#)
- Application of Test Substance: A defined amount of the test substance (e.g., 25 µL of a liquid or 25 mg of a solid, moistened with a small amount of solvent) is applied topically to the surface of the RhE tissue.[\[3\]](#) Triplicate tissues are typically used for each test substance, negative control, and positive control.
- Exposure: The tissues are exposed to the test substance for a defined period, for example, 60 minutes at 37°C.[\[10\]](#)
- Rinsing: After the exposure period, the test substance is carefully removed from the tissue surface by thorough rinsing with PBS.[\[12\]](#)
- Post-incubation: The rinsed tissues are transferred to fresh assay medium and incubated for a post-exposure period, typically 42 hours, to allow for the development of cytotoxic effects.[\[10\]](#)
- Viability Assessment (MTT Assay):
 - After the post-incubation period, the tissues are transferred to a solution of MTT and incubated for approximately 3 hours at 37°C.[\[12\]](#)
 - Viable cells in the tissue will reduce the yellow MTT to a blue-purple formazan precipitate.
 - The formazan is then extracted from the tissues using a solvent like isopropanol.[\[12\]](#)
- Quantification: The optical density (OD) of the extracted formazan solution is measured using a spectrophotometer at a wavelength of around 570 nm.[\[12\]](#)
- Data Analysis: The cell viability for each tissue is calculated as a percentage relative to the mean of the negative control tissues.
 - % Viability = (OD_test_substance / OD_negative_control) * 100

Classification:

- Irritant (GHS Category 2): If the mean cell viability is less than or equal to 50%.[\[9\]](#)[\[11\]](#)
- Non-irritant: If the mean cell viability is greater than 50%.[\[9\]](#)[\[11\]](#)



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Caption: Workflow for the in vitro skin irritation test (OECD 439).

Biological Activity and Signaling Pathways

While specific signaling pathways disrupted by **3-Fluoro-2-methylphenylboronic acid** have not been detailed in the literature, the broader class of phenylboronic acids is known to interact with biological systems. Their ability to reversibly bind to cis-diols is a key feature, allowing them to interact with saccharides, glycoproteins, and ribonucleosides. This interaction is the basis for their investigation in various therapeutic areas. For instance, some boronic acid derivatives act as enzyme inhibitors by binding to active site residues. The antifungal drug Tavaborole, a benzoxaborole, functions by inhibiting leucyl-tRNA synthetase (LeuRS).[13] Fluorinated phenylboronic acids, in particular, exhibit enhanced Lewis acidity, which can potentiate their biological activity.[13]

The irritant effect of **3-Fluoro-2-methylphenylboronic acid** is likely due to its chemical reactivity, leading to localized cellular damage upon contact with skin or mucous membranes. This can trigger an inflammatory response, but a specific, well-defined signaling cascade for this compound is not documented.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of waste in accordance with local, regional, and national regulations. Do not allow to enter drains or waterways.

Conclusion

3-Fluoro-2-methylphenylboronic acid is a valuable research chemical with defined hazards, primarily as a skin and eye irritant. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential for its safe handling. While detailed toxicological data and specific biological pathway information are limited, the general properties of phenylboronic acids suggest a potential for biological interactions that warrant careful handling and further investigation in a research context.

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